

[Compound X] for Live-Cell Imaging: Application Notes and Protocols

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Compound of Interest

Compound Name: *Alberon*

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Introduction

[Compound X], commercially known as MitoTracker® Red CMXRos, is a vital fluorescent dye for the selective labeling of mitochondria in living cells.[1][2] This lipophilic cationic probe passively diffuses across the plasma membrane and accumulates in mitochondria, driven by the organelle's membrane potential.[3][4][5] A key feature of MitoTracker® Red CMXRos is its mild thiol-reactive chloromethyl group, which covalently binds to mitochondrial proteins, ensuring its retention even after cell fixation and permeabilization.[6][7][8] This characteristic makes it an invaluable tool for a wide range of applications in live-cell imaging, including the study of mitochondrial morphology, function, and dynamics, as well as in the investigation of cellular processes like apoptosis.[9][10]

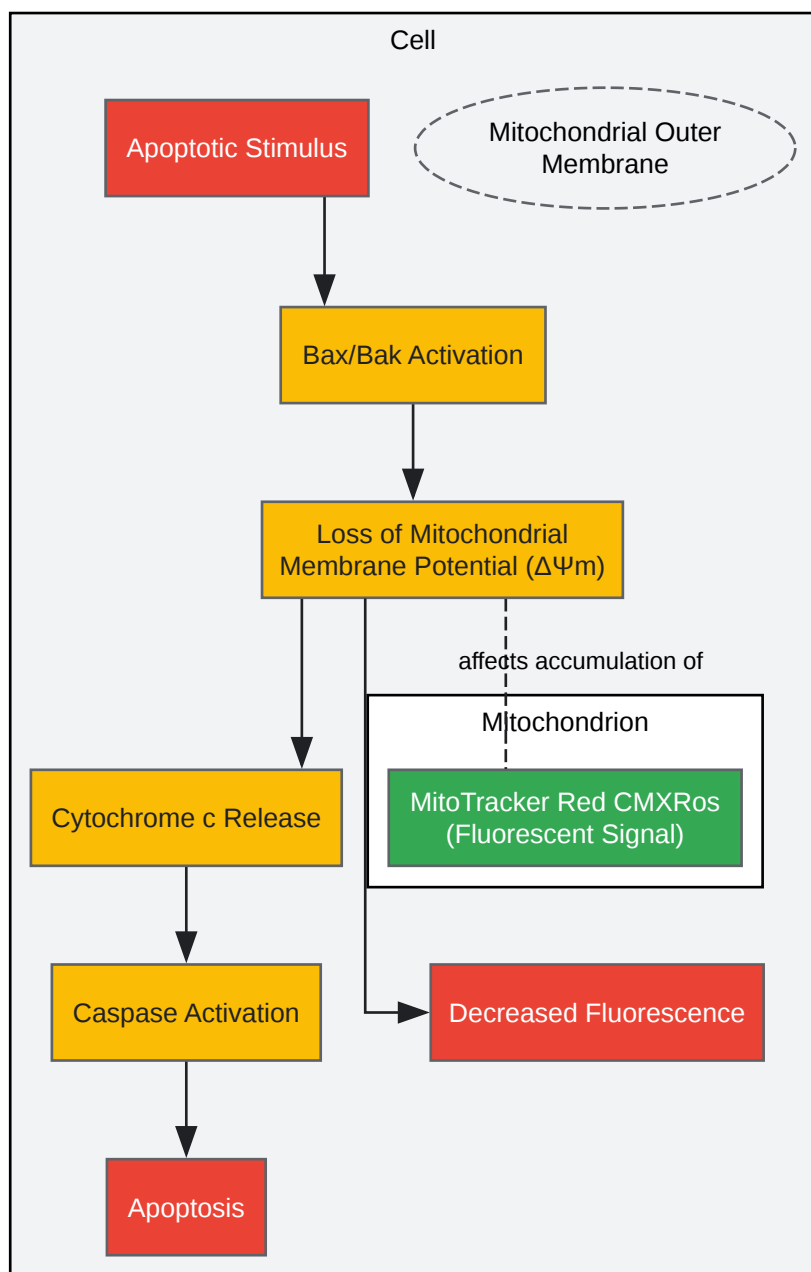
Quantitative Data

The photophysical and chemical properties of MitoTracker® Red CMXRos are summarized in the table below, providing essential data for experimental setup and imaging.

Property	Value	References
Excitation Maximum	~578-579 nm	[1][2][7][11][12]
Emission Maximum	~599-600 nm	[1][2][7][9]
Molecular Formula	C ₃₂ H ₃₂ Cl ₂ N ₂ O	[1]
Molecular Weight	531.52	[1][7]
CAS Number	167095-09-2	[1][9]
Fixability	Aldehyde-based fixatives	[1][3][9][13]

Signaling Pathway Visualization: Apoptosis Detection

MitoTracker® Red CMXRos is a sensitive indicator of mitochondrial health and can be used to monitor the disruption of the mitochondrial membrane potential (MMP), a key event in the early stages of apoptosis.[4][10] A decrease in MMP leads to a reduced accumulation of the dye in the mitochondria, resulting in a diminished fluorescent signal.[10][14] This change can be quantified and used as an early marker for apoptosis. When used in conjunction with other apoptotic markers like Annexin V, which detects the externalization of phosphatidylserine, a more comprehensive picture of the apoptotic process can be obtained.[10][14]



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Caption: Role of MitoTracker Red CMXRos in apoptosis detection.

Experimental Protocols

Protocol 1: General Live-Cell Staining of Mitochondria

This protocol provides a general procedure for staining mitochondria in live cells using MitoTracker® Red CMXRos.

Materials:

- MitoTracker® Red CMXRos
- Anhydrous Dimethyl Sulfoxide (DMSO)[13][15]
- Complete cell culture medium (e.g., DMEM with 5% FCS)[13]
- Phosphate-Buffered Saline (PBS)
- Live-cell imaging dish or plate

Procedure:

- Stock Solution Preparation (1 mM):
 - Warm the vial of MitoTracker® Red CMXRos to room temperature before opening.[13][16]
 - Reconstitute the 50 µg of lyophilized solid in 94.1 µL of high-quality anhydrous DMSO to create a 1 mM stock solution.[7][15][16]
 - Aliquot the stock solution into smaller volumes and store at -20°C, protected from light.[13][15][16]
- Working Solution Preparation (50-200 nM):
 - On the day of the experiment, dilute the 1 mM stock solution in pre-warmed (37°C) complete cell culture medium to a final working concentration of 50-200 nM.[7][13] For example, to make a 200 nM working solution, add 1 µL of the 1 mM stock solution to 5 mL of medium.[13]
 - Protect the working solution from light.[13]
- Cell Staining:

- Grow cells to the desired confluency on a live-cell imaging dish or plate.
- Remove the existing culture medium.
- Add the pre-warmed working solution to the cells.
- Incubate the cells for 15-45 minutes at 37°C in a CO₂ incubator.[\[7\]](#)[\[13\]](#)
- Remove the staining solution.
- Wash the cells with fresh, pre-warmed culture medium.
- Imaging:
 - Image the cells immediately using a fluorescence microscope equipped with appropriate filters for red fluorescence (Excitation: ~579 nm, Emission: ~599 nm).

Protocol 2: Apoptosis Detection using Flow Cytometry

This protocol outlines the use of MitoTracker® Red CMXRos in conjunction with Annexin V-FITC for the detection of apoptosis by flow cytometry.[\[10\]](#)[\[14\]](#)

Materials:

- MitoTracker® Red CMXRos working solution (as prepared in Protocol 1)
- Annexin V-FITC Apoptosis Detection Kit
- Binding Buffer (provided with the Annexin V kit)
- Flow cytometer

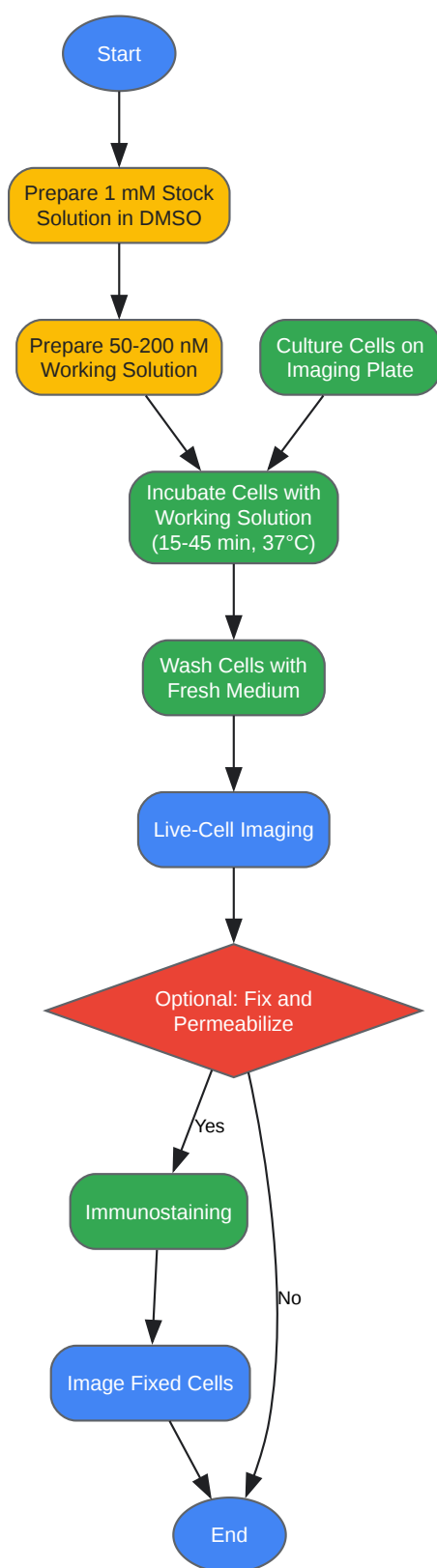
Procedure:

- Induce Apoptosis:
 - Treat cells with the desired apoptotic stimulus. Include an untreated control group.
- MitoTracker® Staining:

- After treatment, collect the cells and incubate them with the MitoTracker® Red CMXRos working solution for 30 minutes.[\[10\]](#)
- Annexin V Staining:
 - Wash the cells with PBS.
 - Resuspend the cells in Binding Buffer.
 - Add Annexin V-FITC to the cell suspension and incubate in the dark according to the manufacturer's instructions.
- Flow Cytometry Analysis:
 - Analyze the stained cells by flow cytometry.
 - Live, non-apoptotic cells will show high MitoTracker® Red fluorescence and low Annexin V-FITC fluorescence.[\[14\]](#)
 - Apoptotic cells will exhibit a decrease in MitoTracker® Red fluorescence and an increase in Annexin V-FITC fluorescence.[\[10\]](#)[\[14\]](#)

Experimental Workflow Visualization

The following diagram illustrates the general workflow for live-cell imaging using MitoTracker® Red CMXRos.



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References

- 1. abpbio.com [abpbio.com]
- 2. abmole.com [abmole.com]
- 3. lumiprobe.com [lumiprobe.com]
- 4. Efficacy of MitoTracker Green and CMXRosamine to measure changes in mitochondrial membrane potentials in living cells and tissues - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. MitoTracker | AAT Bioquest [aatbio.com]
- 6. Live Cell Imaging of Mitochondrial Redox State in Mammalian Cells and Yeast - PMC [pmc.ncbi.nlm.nih.gov]
- 7. MitoTracker® Red CMXRos | Cell Signaling Technology [cellsignal.com]
- 8. Flow cytometric readout based on Mitotracker Red CMXRos staining of live asexual blood stage malarial parasites reliably assesses antibody dependent cellular inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 9. LumiTracker® Mito Red CMXRos | AxisPharm [axispharm.com]
- 10. researchgate.net [researchgate.net]
- 11. Spectral characteristics of the MitoTracker probes—Table 12.2 | Thermo Fisher Scientific - JP [thermofisher.com]
- 12. Bright red-emitting highly reliable styryl probe with large Stokes shift for visualizing mitochondria in live cells under wash-free conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 13. fmhs.auckland.ac.nz [fmhs.auckland.ac.nz]
- 14. apexbt.com [apexbt.com]
- 15. Mitotracker staining - Alsford Lab [blogs.lishtm.ac.uk]
- 16. biopioneer.com.tw [biopioneer.com.tw]
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